

Safe Disposal of 2-Hydroxy-4-methyl-5-nitropyridine: A Procedural Guide

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Compound of Interest

Compound Name: 2-Hydroxy-4-methyl-5-nitropyridine

Cat. No.: B1296462

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential, immediate safety and logistical information for the proper disposal of **2-Hydroxy-4-methyl-5-nitropyridine**. Adherence to these procedures is critical for ensuring laboratory safety, regulatory compliance, and environmental protection.

Immediate Safety and Hazard Summary

2-Hydroxy-4-methyl-5-nitropyridine is a chemical compound that requires careful handling due to its potential hazards. It is classified as harmful if swallowed, in contact with skin, or inhaled.^{[1][2]} It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} Therefore, all handling and disposal procedures must be conducted with appropriate personal protective equipment in a well-ventilated area.

Key Hazards:

- Harmful if swallowed, inhaled, or in contact with skin.^{[1][2]}
- Causes skin and serious eye irritation.^{[1][2][3]}
- May cause respiratory irritation.^{[1][3]}

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe collection, storage, and disposal of **2-Hydroxy-4-methyl-5-nitropyridine** waste.

1. Personal Protective Equipment (PPE):

Before handling the chemical waste, ensure you are wearing the appropriate PPE:

- Eye Protection: Chemical safety goggles or glasses are mandatory.[\[1\]](#)[\[2\]](#)
- Hand Protection: Wear compatible, chemical-resistant gloves.[\[1\]](#)[\[2\]](#)
- Body Protection: A lab coat must be worn.[\[1\]](#)
- Respiratory Protection: If there is a risk of generating dust, use a dust respirator.[\[1\]](#) All waste handling should ideally be performed within a certified chemical fume hood.

2. Waste Collection and Containerization:

- Collect waste **2-Hydroxy-4-methyl-5-nitropyridine** and any contaminated materials (e.g., absorbent pads, gloves, weighing paper) in a designated, leak-proof, and sealable container that is chemically compatible.[\[1\]](#)[\[4\]](#)
- The container should be clearly labeled.

3. Labeling of Waste Containers:

Immediately and clearly label the waste container with:

- The words "Hazardous Waste".
- The full chemical name: "**2-Hydroxy-4-methyl-5-nitropyridine**".
- An indication of its hazards (e.g., "Harmful," "Irritant").

4. Storage of Chemical Waste:

- Store the sealed and labeled waste container in a designated, well-ventilated hazardous waste accumulation area.[\[1\]](#)[\[5\]](#)

- Keep the container tightly closed.[1][2][5]
- Store away from incompatible materials.

5. Spill and Emergency Procedures:

In the event of a spill:

- Alert personnel in the area.[1][4]
- For minor spills, clean up immediately, avoiding dust generation.[1] Use dry clean-up procedures and place the material in a sealed container for disposal.[1][4]
- For major spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department or emergency response team.[1][4]
- Prevent spilled material from entering drains or water courses.[1][4] If contamination of drains or waterways occurs, advise Emergency Services.[1][4]

6. Professional Disposal:

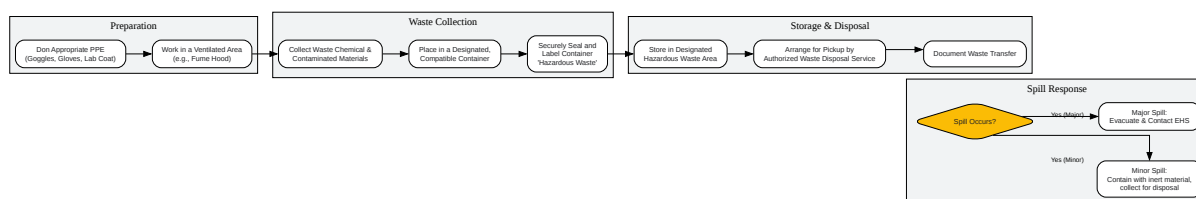
- The final disposal of **2-Hydroxy-4-methyl-5-nitropyridine** must be conducted by a licensed hazardous waste disposal company or your institution's EHS department.[1]
- Dispose of the contents and container to an authorized hazardous or special waste collection point in accordance with local regulations.[1][2]
- Prohibited Actions: Never dispose of this chemical down the drain or in regular trash.[6][7]

Quantitative Data Summary

No specific quantitative data for disposal (e.g., concentration limits for sewer disposal) is available in the provided search results. All waste containing **2-Hydroxy-4-methyl-5-nitropyridine** should be treated as hazardous waste.

Parameter	Value	Reference
Melting Point	186-190 °C	[3][8]
Physical State	Solid, Crystalline Powder	[2][3]
Color	Yellow to orange	[2]

Disposal Workflow



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Caption: Disposal workflow for **2-Hydroxy-4-methyl-5-nitropyridine**.

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